

tetraniliprole residue persistence compared to other diamides

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Compound Focus: Tetraniliprole

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Tetraniliprole Residue Persistence vs. Other Diamides

Insecticide	Crop / Matrix	Application Dose	Initial Deposit (mg/kg)	Half-Life (Days)	Reference
Tetraniliprole	Tomato Fruit	60 g a.i./ha	0.865	2.7	[1]
	Tomato Fruit	120 g a.i./ha	1.747	3.49	[1]
	Pigeon Pea (Pod)	Single (X) dose	0.03	4.39	[2]
	Pigeon Pea (Pod)	1.25X dose	0.05	5.81	[2]
	Maize Seed Treatment	480 FS	Data in plant	Persistent up to 20 DAE*	[3]
Chlorantraniliprole	Kimchi Cabbage	As studied	Data not focused on initial deposit	10.0 - 15.2	[4]

Insecticide	Crop / Matrix	Application Dose	Initial Deposit (mg/kg)	Half-Life (Days)	Reference
	Maize Seed Treatment	As studied	Data in plant	Persistent up to 20 DAE*	[3]
Cyantraniliprole	Maize Seed Treatment	As studied	Data in plant	Persistent up to 20 DAE*	[3]

*DAE: Days After Emergence; data indicates duration of biological efficacy and residual toxicity in the plant, not a dissipation half-life in the soil or plant tissue.

Detailed Experimental Data and Context

The quantitative data in the table reveals important patterns about **tetraniliprole**'s environmental behavior.

- **Persistence in Various Crops:** **Tetraniliprole** shows a range of half-lives from as short as **2.7 days in tomatoes** to nearly **6 days in pigeon pea pods** at higher doses [1] [2]. This indicates that residue persistence is influenced by the crop type and application rate.
- **Comparison with Chlorantraniliprole:** A study on kimchi cabbage reported a significantly longer half-life for chlorantraniliprole, ranging from **10.0 to 15.2 days** [4]. This suggests that **tetraniliprole** may dissipate more rapidly than chlorantraniliprole in certain cropping systems.
- **Long-Lasting Activity as Seed Treatment:** When used as a seed treatment in maize, **tetraniliprole**, along with chlorantraniliprole and cyantraniliprole, demonstrated **biological activity and residual toxicity against the Fall Armyworm for up to 20 days after plant emergence** [3]. This highlights its effectiveness for long-term pest control, even though the half-life on foliar surfaces may be shorter.

Key Experimental Protocols for Persistence Studies

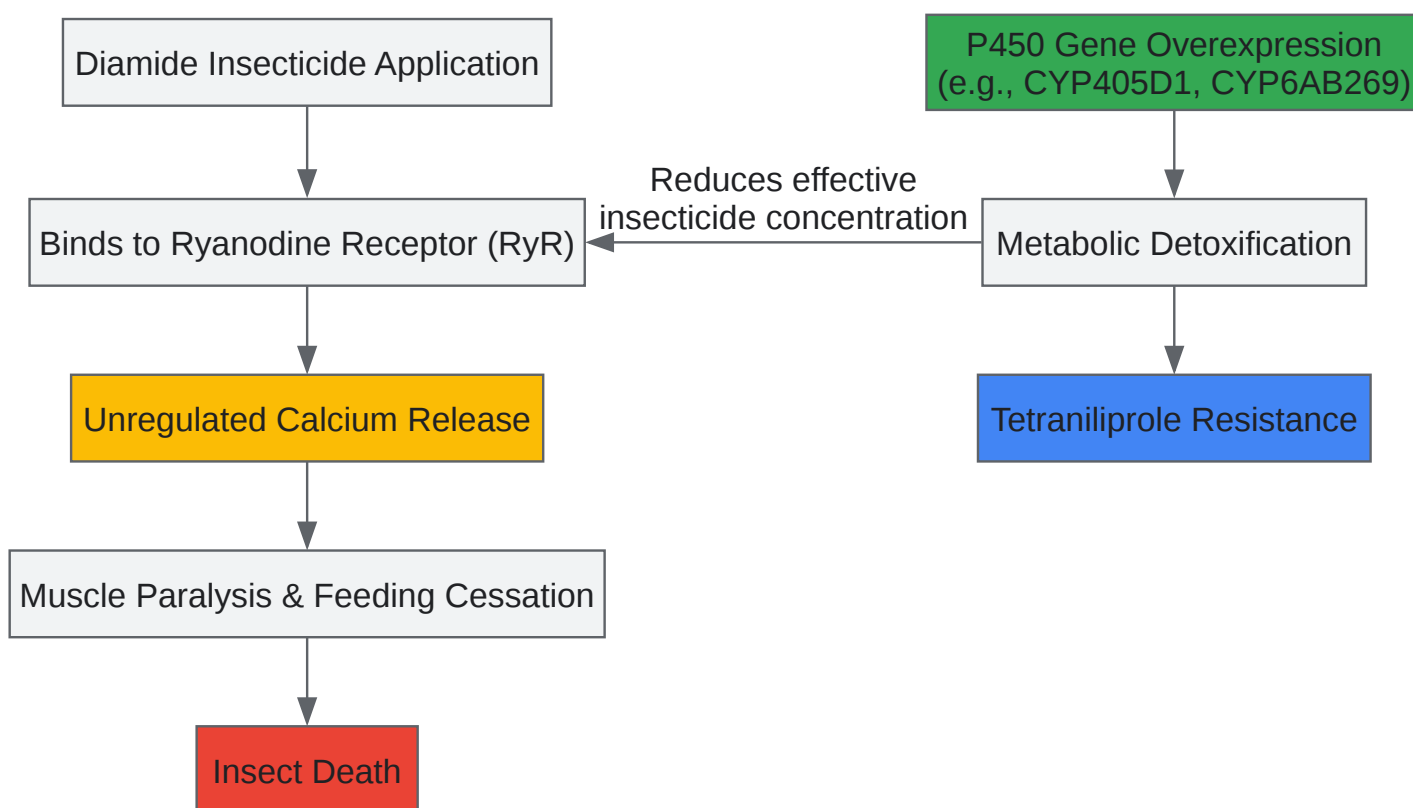
The data presented rely on robust and standardized analytical methodologies.

- **Sample Extraction and Cleanup:** The majority of cited studies used a modified **QuEChERS** method [5] [4] [1]. A typical protocol involves:
 - **Extraction:** Homogenizing the crop sample and extracting pesticides with acetonitrile, often in a buffered solution (e.g., acetate or citrate buffer) [5] [4].

- **Cleanup:** Using dispersive solid-phase extraction with sorbents like magnesium sulfate, PSA, or florisil to remove co-extracted impurities [5].
- **Residue Analysis and Quantification:**
 - **LC-MS/MS:** The preferred method for diamides like **tetraniliprole** and chlorantraniliprole. It offers high sensitivity and selectivity, often operating in Multiple Reaction Monitoring mode [4] [2].
 - **GC-ECD:** Used in some studies for detecting other classes of pesticides, such as organochlorines [5].

Resistance Development and Mechanism of Action

All diamide insecticides share a common primary target, which has implications for resistance management.



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- **Primary Target:** Diamides, including **tetraniliprole**, act on insect **ryanodine receptors**, causing unregulated calcium release from muscle cells, leading to paralysis and death [3] [6].

- **Emerging Resistance:** A 2025 study on *Tuta absoluta* demonstrated that resistance to **tetraniliprole** (**20.8-fold** after 8 generations) is linked to the **overexpression of cytochrome P450 genes** [6]. This suggests that metabolic detoxification is a key resistance mechanism, which is a critical consideration for the sustainable use of all diamides.

Key Takeaways for Professionals

- **Moderate Environmental Persistence:** **Tetraniliprole** generally shows a shorter field half-life than chlorantraniliprole, which may be advantageous from a residue management perspective [4] [1] [2].
- **Effective Long-Term Control as Seed Treatment:** Its systemic activity provides prolonged protection against pests like the Fall Armyworm in crucial early crop stages [3].
- **Cross-Resistance Potential:** As a diamide, its efficacy can be compromised by resistance mechanisms developed against other insecticides in the same class. Proactive resistance management strategies are essential [6].

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